

# Technical Guide: Norpropylhexedrine Hydrochloride Chemical Structure

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## Compound of Interest

Compound Name:	<i>1-cyclohexylpropan-2-amine hydrochloride</i>
CAS No.:	5471-54-5
Cat. No.:	B6271809

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## Executive Summary

Norpropylhexedrine (also known as Hexahydroamphetamine or 1-cyclohexylpropan-2-amine) is a cycloalkylamine and the N-demethylated metabolite of the vasoconstrictor propylhexedrine. [1] Structurally, it represents the saturated analog of amphetamine, where the aromatic phenyl ring is replaced by a cyclohexane ring.

While primarily identified as a metabolic byproduct in toxicological studies of propylhexedrine, it possesses distinct pharmacological properties as a sympathomimetic amine. This guide provides a rigorous analysis of its chemical identity, structural characteristics, and synthesis pathways for researchers in medicinal chemistry and toxicology.

## Chemical Identity & Nomenclature

Norpropylhexedrine exists as a chiral amine.[1][2] The hydrochloride salt is the most stable form for isolation and storage.[1]

**Table 1: Chemical Identification Data**

Parameter	Detail
IUPAC Name	1-cyclohexylpropan-2-amine hydrochloride
Common Synonyms	Hexahydroamphetamine; Cyclohexylisopropylamine; Norpropylhexedrine HCl
CAS Number (Free Base)	54704-34-6
CAS Number (HCl)	Not widely listed; typically prepared in situ
Molecular Formula	C H N HCl
Molecular Weight	177.71 g/mol (Salt); 141.26 g/mol (Free Base)
Chiral Center	C2 (Exists as R and S enantiomers)

## Structural Analysis

The core structure of norpropylhexedrine is defined by a cyclohexyl ring attached to a 2-aminopropane chain.<sup>[1]</sup> This saturation significantly alters the electronic and steric properties compared to its aromatic counterpart, amphetamine.

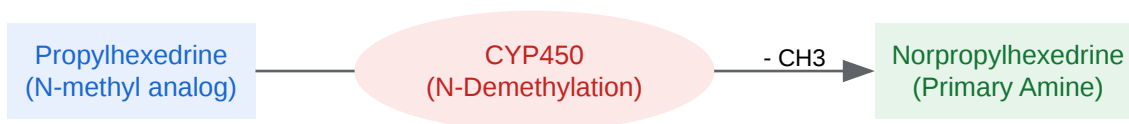
## Structural Comparison<sup>[1]</sup><sup>[3]</sup><sup>[7]</sup>

- Amphetamine: Planar, electron-rich aromatic phenyl ring.<sup>[1]</sup>
- Norpropylhexedrine: Non-planar, lipophilic cyclohexane ring (chair conformation).<sup>[1]</sup>

This structural difference reduces the compound's affinity for the dopamine transporter (DAT) compared to amphetamine, while retaining alpha-adrenergic activity (vasoconstriction).

## Metabolic Pathway Visualization

The following diagram illustrates the metabolic generation of norpropylhexedrine from propylhexedrine via N-demethylation.



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Figure 1: Hepatic N-demethylation of Propylhexedrine to Norpropylhexedrine.[1]

## Physicochemical Properties

Understanding the physical constants is crucial for isolation and formulation.[1]

Property	Value / Description
Appearance	White crystalline solid (HCl salt); Colorless oil (Free base)
Solubility	Highly soluble in water and ethanol (HCl salt); Soluble in organic solvents (Free base)
Lipophilicity (LogP)	~3.0 (Free base)
pKa	~10.0 - 10.5 (Typical for primary aliphatic amines)
Stability	Stable under standard conditions; hygroscopic as HCl salt.[1][3]

## Synthesis & Preparation Protocols

Two primary methods exist for the synthesis of norpropylhexedrine: the catalytic hydrogenation of amphetamine (Method A) and the reductive amination of cyclohexylacetone (Method B).

### Method A: Catalytic Hydrogenation (Ring Saturation)

This method involves the reduction of the aromatic ring of amphetamine.

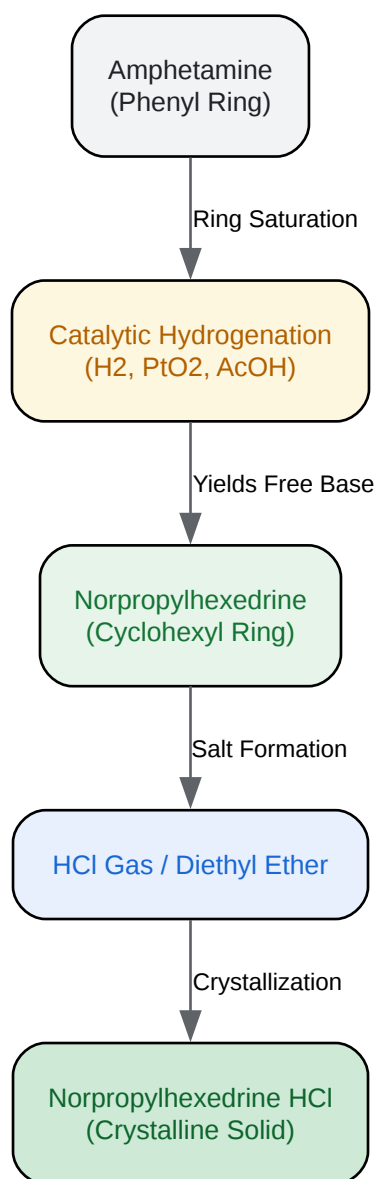
- Precursor: Amphetamine (Free base or salt).[1]
- Catalyst: Platinum(IV) oxide (Adams' catalyst) or Rhodium on Alumina (Rh/Al  
O  
).[1]
- Solvent: Glacial acetic acid.
- Conditions: High pressure hydrogenation (typically 30–60 psi H  
 ) at room temperature or slight heating (50°C).[1]
- Work-up: Filter catalyst, neutralize with NaOH, extract with ether, and precipitate as HCl salt using gaseous HCl.

Mechanism: The aromatic phenyl ring is fully saturated to a cyclohexane ring.[1]

## Method B: Reductive Amination

- Precursor: Cyclohexylacetone (1-cyclohexylpropan-2-one).[1]
- Reagents: Ammonium acetate (NH  
OAc) and Sodium cyanoborohydride (NaBH  
CN).[1]
- Solvent: Methanol.
- Process: Formation of the imine intermediate followed by in-situ reduction to the amine.[1]

## Synthesis Workflow Diagram



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Figure 2: Synthesis via Catalytic Hydrogenation of Amphetamine.[1]

## Analytical Characterization

Differentiation between amphetamine and norpropylhexedrine is critical in forensic and toxicological analysis.[1]

## Mass Spectrometry (GC-MS)

- Molecular Ion (M+): m/z 141 (Distinct from Amphetamine m/z 135).[1]

- Base Peak:  $m/z$  44.[1]
  - Mechanism: Alpha-cleavage of the amine bond dominates, producing the fragment  
.[1] This is identical to the base peak of amphetamine.[1]
- Differentiation: Analysts must look for the molecular ion (141 vs 135) and the cyclohexyl ring fragment ( $m/z$  83) vs the phenyl fragment ( $m/z$  77, often low abundance in amine spectra but present).

## Nuclear Magnetic Resonance (NMR)

- H NMR (CDCl<sub>3</sub>):
  - Cyclohexyl Protons: Multiplet range  
0.8 – 1.8 ppm (11 protons).[1]
  - Methine (CH-N): Multiplet at  
~3.0 ppm.[1]
  - Methyl (CH<sub>3</sub>): Doublet at  
~1.1 ppm.[1]
  - Absence of Aromatic Signals: No signals in the  
7.0 – 7.5 ppm region (confirms complete hydrogenation).[1]

## Pharmacological Context

Norpropylhexedrine retains the alpha-adrenergic agonist activity of its parent compound but exhibits an altered pharmacokinetic profile.[1]

- Vasoconstriction: Acts on peripheral

-adrenergic receptors to induce vasoconstriction (nasal decongestant mechanism).[1]

- **CNS Activity:** Significantly reduced central nervous system stimulation compared to amphetamine.[1] The replacement of the planar phenyl ring with a bulky, non-planar cyclohexane ring reduces binding affinity for the dopamine transporter (DAT) and limits blood-brain barrier (BBB) penetration relative to the aromatic analog.
- **Metabolic Role:** In toxicology, the presence of norpropylhexedrine in urine is a marker of propylhexedrine ingestion, distinguishing it from methamphetamine use.[1]

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